

An In-Depth Technical Guide to N-(3,4-dimethylphenyl)aniline

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Compound of Interest

Compound Name: 3,4-Dimethyldiphenylamine

Cat. No.: B096882

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This guide provides a comprehensive technical overview of N-(3,4-dimethylphenyl)aniline, a secondary aromatic amine. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information on its structure, synthesis, properties, and applications.

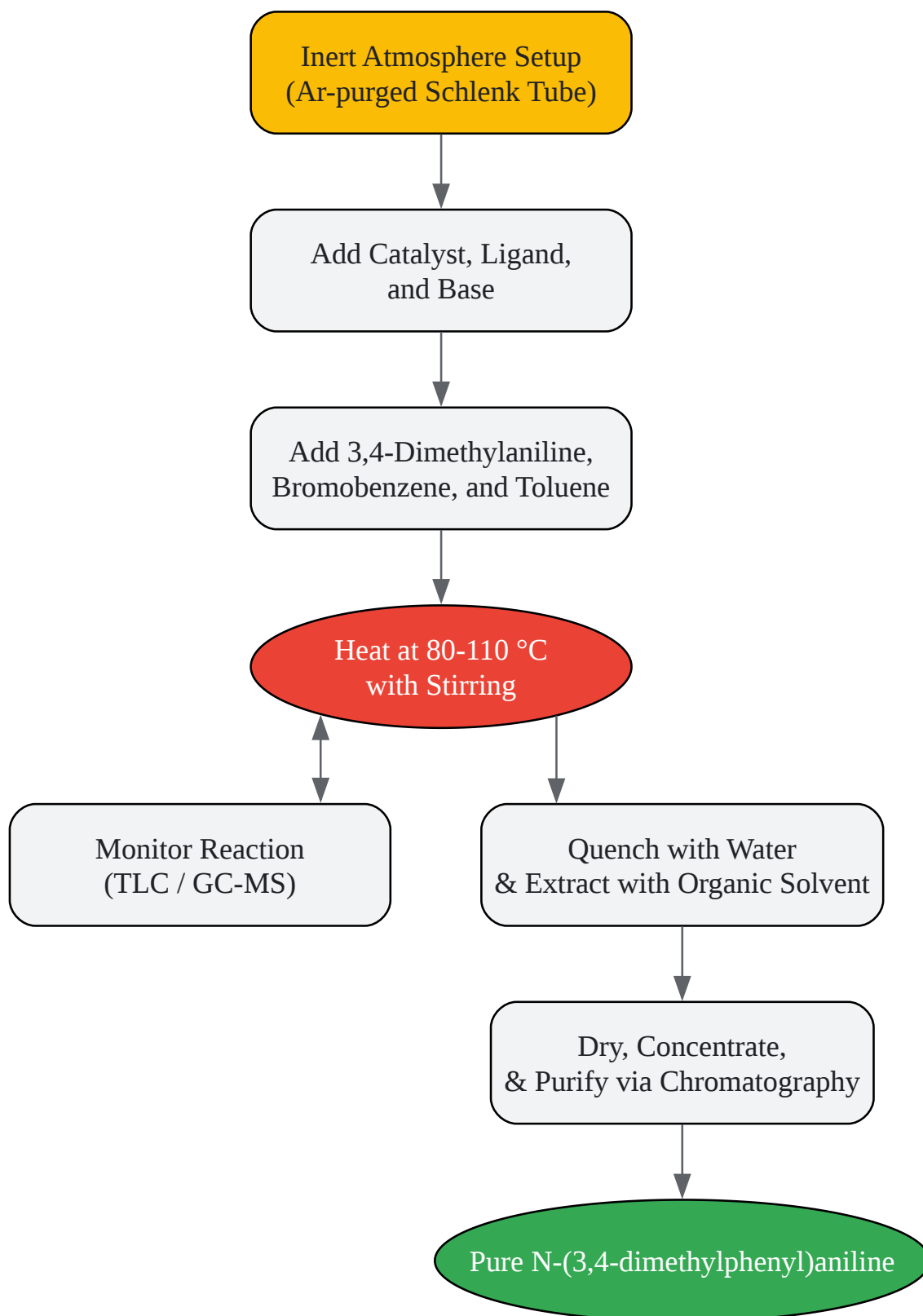
Nomenclature and Structure

N-(3,4-dimethylphenyl)aniline, also known by its common name Phenyl(3,4-xylyl)amine, is a disubstituted aniline derivative. It features a phenyl group and a 3,4-dimethylphenyl (3,4-xylyl) group covalently bonded to a central nitrogen atom.

- IUPAC Name: N-(3,4-dimethylphenyl)aniline
- Synonyms: N-Phenyl-3,4-dimethylaniline, N-Phenyl-3,4-xylidine
- Molecular Formula: $C_{14}H_{15}N$ [\[1\]](#)
- Molecular Weight: 197.27 g/mol [\[1\]](#)
- CAS Number: While a specific CAS number for this isomer is not consistently reported in major databases, it is crucial to distinguish it from its isomers, such as N-(2,3-dimethylphenyl)aniline (CAS: 4869-11-8).

The structural arrangement of the phenyl and 3,4-xylyl moieties around the amine nitrogen dictates its chemical reactivity, steric profile, and electronic properties, making it a valuable

intermediate in organic synthesis.



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References

- 1. 2-(3,4-Dimethylphenyl)aniline | C₁₄H₁₅N | CID 2758549 - PubChem [pubchem.ncbi.nlm.nih.gov]
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